

An In-depth Technical Guide to 3-(Methylsulfonyl)propan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)propan-1-amine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **3-(Methylsulfonyl)propan-1-amine hydrochloride**. Due to the limited availability of detailed experimental data in publicly accessible literature, this guide combines reported data with theoretical protocols for synthesis and characterization, offering a valuable resource for researchers in organic synthesis and medicinal chemistry.

Core Chemical Information

Chemical Structure:

The chemical structure of **3-(Methylsulfonyl)propan-1-amine hydrochloride** is characterized by a propyl amine backbone with a methylsulfonyl group at the 3-position. The amine group is protonated to form the hydrochloride salt.

Molecular Formula: C4H12ClNO2S^[1]

Molecular Weight: 173.66 g/mol ^{[1][2]}

The structure can be represented in SMILES notation as CS(=O)(=O)CCC[NH3+].[Cl-]^[2].

Physicochemical Properties

The quantitative data available for **3-(Methylsulfonyl)propan-1-amine hydrochloride** and its free base form are summarized in the table below. It is important to note that there are some discrepancies in the reported values across different suppliers and databases.

Property	Value	Source
Molecular Formula (HCl Salt)	C4H12CINO2S	[1]
Molecular Weight (HCl Salt)	173.66 g/mol	[1] [2]
Molecular Formula (Free Base)	C4H11NO2S	[3]
Molecular Weight (Free Base)	137.20 g/mol	[3]
Melting Point	44 °C (for the free base)	[3]
Boiling Point	165-168 °C (at 6 Torr, for the free base)	[3]
Boiling Point (at 760 mmHg)	330.8 °C (Predicted)	[1]
Flash Point	153.8 °C (Predicted)	[1]
Density	1.150±0.06 g/cm ³ (Predicted)	[3]

Synthesis and Experimental Protocols

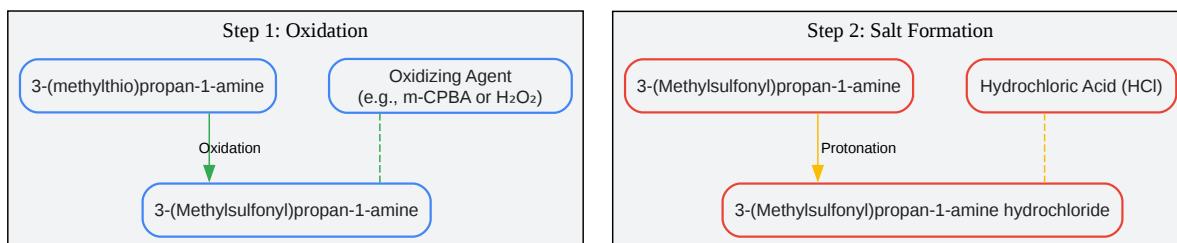
A detailed experimental protocol for the synthesis of **3-(Methylsulfonyl)propan-1-amine hydrochloride** is not readily available in published literature. However, a plausible and commonly employed synthetic route involves the oxidation of the corresponding thioether, 3-(methylthio)propan-1-amine.

Proposed Synthetic Pathway

The synthesis can be conceptualized as a two-step process:

- Oxidation of 3-(methylthio)propan-1-amine: The thioether is oxidized to the corresponding sulfone.
- Formation of the Hydrochloride Salt: The resulting amine is treated with hydrochloric acid to yield the hydrochloride salt.

A diagram illustrating this proposed synthetic workflow is provided below:



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Caption: Proposed two-step synthesis of **3-(Methylsulfonyl)propan-1-amine hydrochloride**.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on general methods for the oxidation of sulfides to sulfones and subsequent salt formation. Researchers should optimize these conditions for their specific laboratory setup.

Step 1: Synthesis of 3-(Methylsulfonyl)propan-1-amine

- **Dissolution:** Dissolve 3-(methylthio)propan-1-amine (1 equivalent) in a suitable solvent such as dichloromethane (DCM) or methanol.
- **Cooling:** Cool the solution to 0 °C in an ice bath.
- **Addition of Oxidant:** Slowly add a solution of an oxidizing agent, such as meta-chloroperoxybenzoic acid (m-CPBA) (2.2 equivalents) or hydrogen peroxide (H₂O₂), in the same solvent. The slow addition is crucial to control the exothermic reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- **Quenching:** Once the reaction is complete, quench the excess oxidizing agent. For m-CPBA, this can be done by adding a saturated aqueous solution of sodium bicarbonate. For H₂O₂, a solution of sodium sulfite can be used.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., DCM or ethyl acetate).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude 3-(Methylsulfonyl)propan-1-amine.
- **Purification:** The crude product can be purified by column chromatography on silica gel if necessary.

Step 2: Formation of **3-(Methylsulfonyl)propan-1-amine Hydrochloride**

- **Dissolution:** Dissolve the purified 3-(Methylsulfonyl)propan-1-amine in a minimal amount of a suitable solvent, such as diethyl ether or isopropanol.
- **Acidification:** Slowly add a solution of hydrochloric acid (1.1 equivalents) in the same solvent or as a concentrated aqueous solution while stirring.
- **Precipitation:** The hydrochloride salt should precipitate out of the solution. If not, the solution can be cooled or a non-polar solvent can be added to induce precipitation.
- **Isolation:** Collect the precipitate by filtration.
- **Washing and Drying:** Wash the collected solid with a small amount of cold solvent and dry under vacuum to yield pure **3-(Methylsulfonyl)propan-1-amine hydrochloride**.

Biological Activity and Applications

Currently, there is a lack of specific data in the scientific literature regarding the biological activity and applications of **3-(Methylsulfonyl)propan-1-amine hydrochloride**. However, the sulfone functional group is a key component in a variety of biologically active molecules. Sulfones are known to exhibit a wide range of pharmacological properties, including antimicrobial, antifungal, and anti-inflammatory activities^{[4][5]}.

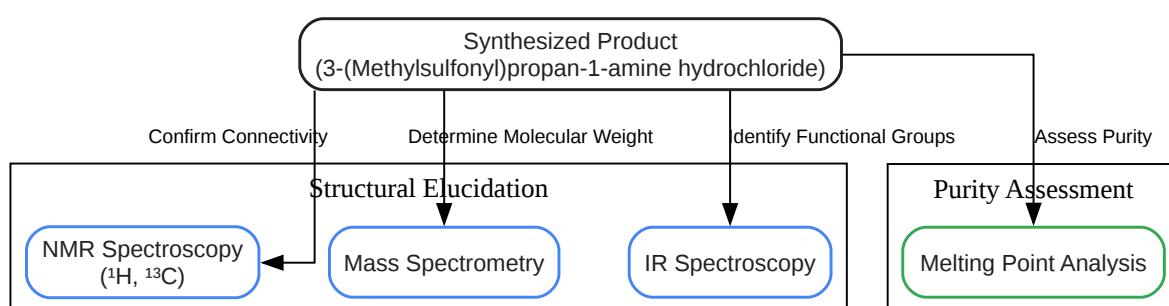
The presence of the primary amine group in **3-(Methylsulfonyl)propan-1-amine hydrochloride** makes it a valuable building block in medicinal chemistry for the synthesis of more complex molecules with potential therapeutic applications. It can be used as a precursor for the synthesis of various derivatives where the amine functionality is modified to interact with biological targets.

Characterization

The characterization of the synthesized **3-(Methylsulfonyl)propan-1-amine hydrochloride** would typically involve the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the chemical structure of the compound.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the sulfone (S=O stretches) and the amine (N-H stretches).
- Melting Point Analysis: To determine the melting point of the synthesized compound, which is a key indicator of its purity.

A logical workflow for the characterization of the final product is depicted below:



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Caption: Workflow for the analytical characterization of the synthesized compound.

Conclusion

3-(Methylsulfonyl)propan-1-amine hydrochloride is a simple yet potentially valuable chemical entity for research and development in the fields of organic synthesis and medicinal chemistry. While detailed experimental and biological data are sparse, this guide provides a solid foundation for its synthesis, characterization, and potential exploration. The provided hypothetical protocols and workflows are based on established chemical principles and serve as a starting point for further investigation by qualified researchers.

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